

Mass Spectrometry Fragmentation Pattern of Methyl methyl(nitro)carbamate: A Comparative Technical Guide

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Compound of Interest

Compound Name: Methyl methyl(nitro)carbamate

CAS No.: 14442-54-7

Cat. No.: B14010102

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Executive Summary: The N-Nitro Diagnostic Challenge

In the analysis of genotoxic impurities and synthetic byproducts, distinguishing **Methyl methyl(nitro)carbamate** (MMNC) from its non-nitrated precursors is a critical task. Unlike stable amides or carbamates, the N-nitro functionality introduces a high-energy, labile bond that drastically alters the mass spectral fingerprint.

This guide provides a mechanistic breakdown of the fragmentation patterns of MMNC compared to its direct precursor, Methyl N-methylcarbamate (MMC). By understanding the specific cleavage pathways—specifically the competition between N-denitration and standard carbamate

-cleavage—analysts can confidently identify this potent alkylating agent in complex matrices.

Structural Basis of Fragmentation[1][2]

To interpret the mass spectra, we must first analyze the bond dissociation energies (BDE) inherent in the structures.

Feature	Methyl methyl(nitro)carbamate (MMNC)	Methyl N-methylcarbamate (MMC)
Formula		
MW	134.09 Da	89.09 Da
Critical Bond	(Weak, ~50-60 kcal/mol)	(Strong, ~90+ kcal/mol)
Ionization Site	Carbonyl Oxygen or Nitro Oxygen	Carbonyl Oxygen
Primary Loss	Radical (46 Da)	Radical (31 Da) or

Mechanistic Insight

In Electron Ionization (EI), the nitro group acts as a "fragmentation trigger." While the non-nitro analog (MMC) stabilizes the molecular ion (

) allowing for standard ester fragmentations, the MMNC molecular ion is inherently unstable. The positive charge typically localizes on the nitrogen or carbonyl oxygen, triggering the immediate expulsion of the nitro group.

Comparative Fragmentation Analysis

A. The "Fingerprint" Region (High Mass)

The most striking difference between the two compounds lies in the survival of the molecular ion and the primary daughter ions.

1. Methyl N-methylcarbamate (MMC) - The Control

- (m/z 89): Distinctly visible. The molecule is stable enough to survive ionization.

- Base Peak (m/z 58): Formed by the loss of the methoxy radical (m/z 31, -31 Da). This is the classic α -cleavage characteristic of esters/carbamates.
 - Pathway:

2. Methyl methyl(nitro)carbamate (MMNC) - The Target

- (m/z 134): Often absent or extremely weak (<1%). The C-O bond cleaves too rapidly.
- Diagnostic Ion (m/z 88): The primary fragment resulting from the loss of the methoxy radical (m/z 31, -31 Da).
 - Pathway:
 - Note: This ion (m/z 88) is isobaric with the radical cation of methyl carbamate (minus one proton), but in this context, it is an even-electron cation.
- Nitro Group Ions (m/z 30, 46): High abundance of m/z 30 and m/z 46 is the hallmark of N-nitro compounds.

B. Data Comparison Table

The following table contrasts the predicted and literature-derived peak distributions for the two compounds.

m/z	Ion Identity	Relative Intensity (MMC)	Relative Intensity (MMNC)	Diagnostic Significance
134	(MMC)	0%	< 1%	Target Molecular Ion (Rarely seen)
89		20-30%	0%	Precursor Molecular Ion
88		< 5%	100% (Base Peak)	Primary Diagnostic for MMNC
59		15%	20-30%	Common ester fragment (Non-specific)
58		100%	< 10%	Distinguishes Precursor from Target
46		0%	40-60%	Confirms Nitro functionality
45		10%	10%	Non-specific background
30		0%	50-80%	Confirms Nitro/Nitroso group

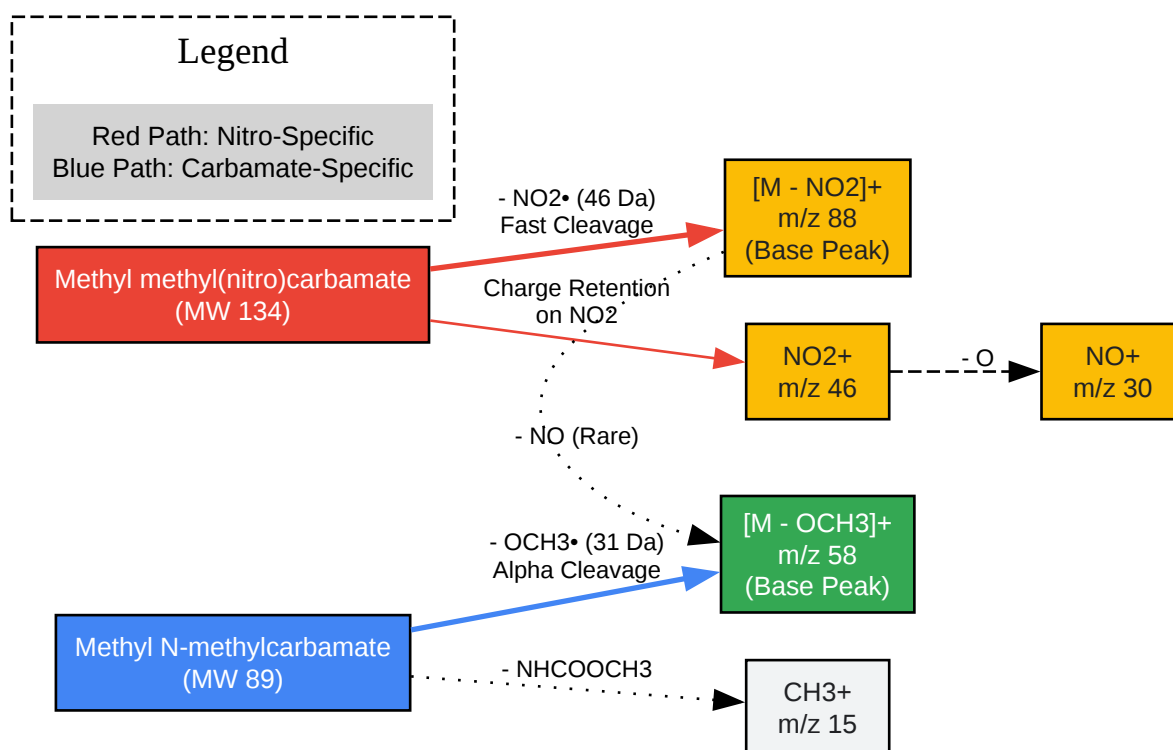
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Note: Data for MMNC is derived from homologous series analysis of Ethyl N-nitro-N-methylcarbamate and general N-nitro fragmentation rules [1, 2]. MMC data is based on NIST library standards [3].

Visualizing the Fragmentation Pathways[1][3][4]

The following diagrams illustrate the divergent pathways that allow for mass spectral differentiation.

Diagram 1: Fragmentation Mechanism Comparison



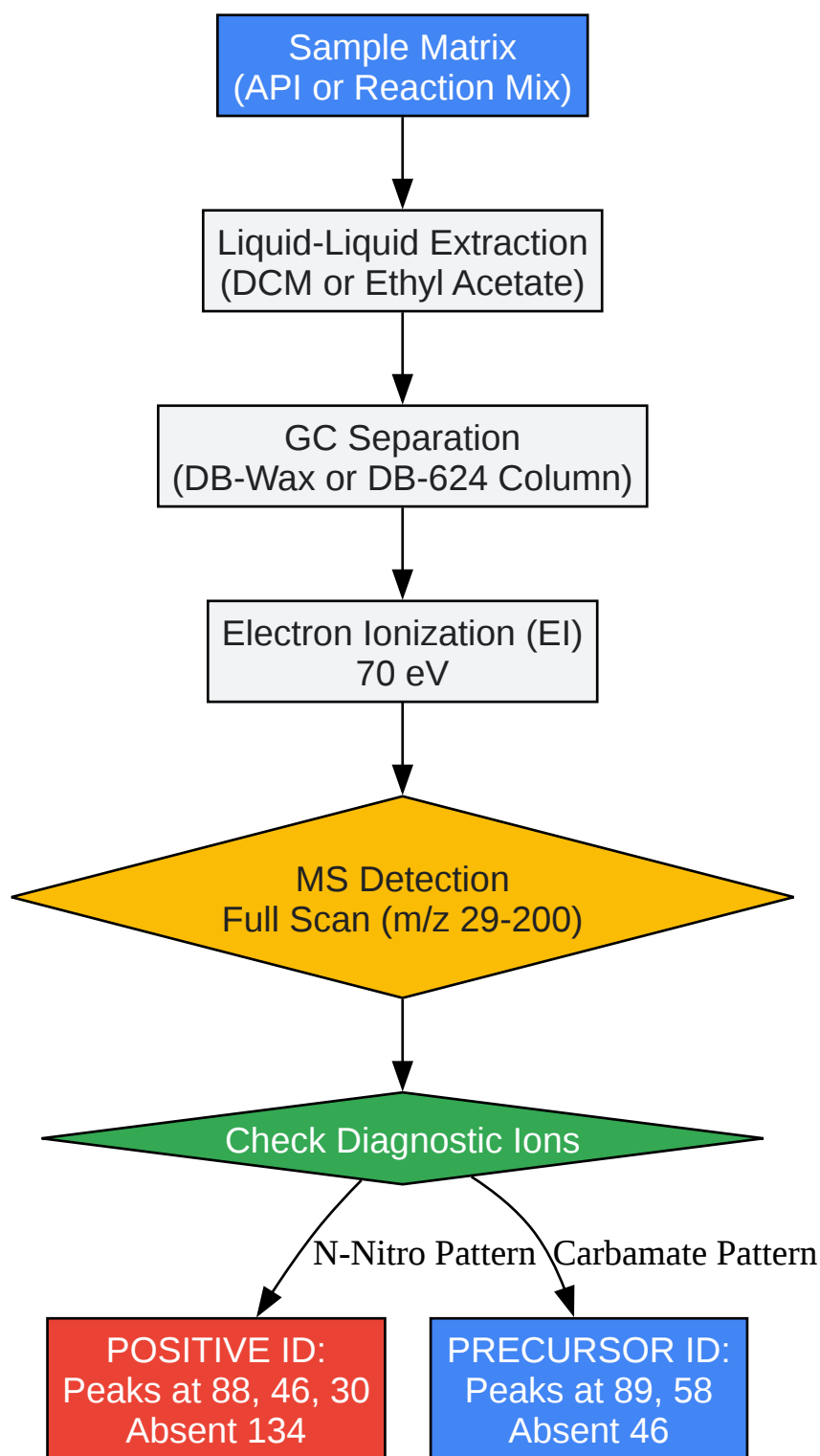
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Caption: Divergent fragmentation pathways. The N-nitro group drives the formation of m/z 88 and 46, whereas the precursor MMC is dominated by methoxy loss (m/z 58).

Experimental Protocol for Identification

To ensure high-confidence identification, the following workflow integrates sample preparation with MS detection.

Diagram 2: Analytical Workflow



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Caption: Step-by-step workflow for distinguishing MMNC from matrix components using GC-MS.

Methodological Notes

- Inlet Temperature: Keep below 200°C. N-nitrocarbamates are thermally labile and can degrade in a hot injector port, artificially increasing the abundance of the denitrated species (m/z 89 or 88).
- Column Choice: Polar columns (e.g., DB-Wax) are preferred to separate the polar nitro-carbamate from the non-polar precursor.
- Soft Ionization (Optional): If the molecular ion (134) is absolutely required for regulatory confirmation, switch to Chemical Ionization (CI) using Methane or Ammonia. This preserves the species.

References

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- NIST Mass Spectrometry Data Center. "Methyl N-methylcarbamate Mass Spectrum." NIST Chemistry WebBook, SRD 69.
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Sources

- [1. Ethyl N-methoxy-N-methylcarbamate | C5H11NO3 | CID 533715 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

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